

Application Notes and Protocols for Solution-Processed Bismuth Iodide in Solar Cells

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fabrication of solar cells utilizing solution-processed **bismuth iodide** (BiI_3) as a light-absorbing layer. Bismuth-based materials are gaining significant attention as less toxic and more stable alternatives to lead-halide perovskites in photovoltaic applications.^{[1][2][3][4][5][6]} This document outlines the necessary materials, equipment, and step-by-step procedures for the preparation of precursor solutions, thin film deposition, and complete solar cell device fabrication.

Overview of Bismuth Iodide for Photovoltaics

Bismuth iodide (BiI_3) is a promising semiconductor material for solar cells due to its suitable bandgap, high absorption coefficient, and environmental stability.^{[1][2]} Solution-based processing offers a cost-effective and scalable method for fabricating BiI_3 thin films.^{[1][2][4]} The quality of the solution-processed BiI_3 film is paramount to the performance of the solar cell, with key factors including precursor solution chemistry, deposition technique, and post-deposition treatments like solvent and thermal annealing.^{[1][2][3][4][7]}

Experimental Protocols

Precursor Solution Preparation

The foundation of a high-quality **bismuth iodide** thin film lies in the precursor solution. Various solvents and additives have been explored to improve the solubility of BiI_3 and control the crystallization process.

Protocol 1: Standard BiI_3 Precursor Solution in THF

- Materials:
 - Bismuth (III) iodide (BiI_3) powder
 - Tetrahydrofuran (THF), anhydrous
- Procedure:
 - Inside a nitrogen-filled glovebox, dissolve BiI_3 powder in anhydrous THF to a concentration of 100 mg/mL.[\[1\]](#)[\[2\]](#)
 - Stir the solution at room temperature until the BiI_3 powder is fully dissolved, resulting in a clear, transparent solution.[\[1\]](#)

Protocol 2: BiI_3 Precursor with DMSO Additive

- Materials:
 - Bismuth (III) iodide (BiI_3) powder
 - Tetrahydrofuran (THF), anhydrous
 - Dimethyl sulfoxide (DMSO), anhydrous
- Procedure:
 - Prepare a stock solution of BiI_3 in THF at a concentration of 120 mg/mL.[\[8\]](#)
 - Add DMSO to the BiI_3 solution in volume ratios ranging from 0.3% to 0.7%.[\[8\]](#)

- Stir the solution overnight at room temperature at 1000 rpm.[8]
- Before use, filter the solution through a 0.22 μm PTFE filter.[8]

Protocol 3: Silver **Bismuth Iodide** (AgBi_2I_7) Precursor Solution

- Materials:
 - Silver iodide (AgI) powder
 - Bismuth (III) iodide (BiI_3) powder
 - n-butylamine
- Procedure:
 - Weigh 0.06 g of AgI (0.2544 mmol) and 0.3 g of BiI_3 (0.5087 mmol).[5][9]
 - Add 3 mL of n-butylamine to the powders.[5][9]
 - Vortex the mixture vigorously until all solids are completely dissolved.[5][9]
 - Filter the solution using a 0.2 μm pore-size polytetrafluoroethylene (PTFE) filter.[5][9]

Thin Film Deposition and Annealing

Spin coating is the most common laboratory technique for depositing BiI_3 thin films from solution. Post-deposition annealing is crucial for grain growth and film quality.

Protocol 4: Spin Coating of BiI_3 Thin Films

- Equipment:
 - Spin coater
 - Nitrogen-filled glovebox
- Procedure:

- Transfer the prepared BiI_3 precursor solution and substrates (e.g., FTO/ TiO_2) into a nitrogen-filled glovebox.
- Dispense approximately 200 μL of the BiI_3 solution onto the substrate.[1][2]
- Spin coat the substrate. A typical spin coating program is a single step at 2000 rpm for 35-60 seconds.[7] For the AgBiI_2 precursor, spin coating at 6,000 rpm for 30 s has been reported.[5][9]
- The film will change color from orange/yellowish-red to black/brown-black, indicating the formation of the BiI_3 phase.[1][5][9]

Protocol 5: Solvent Vapor Annealing (SVA)

- Equipment:
 - Hot plate
 - Petri dish
 - Solvent (e.g., DMF, THF, Chlorobenzene)
- Procedure:
 - Place the as-deposited BiI_3 film on a hot plate inside a controlled environment (e.g., glovebox or a chamber with controlled humidity).
 - Place a small container with the annealing solvent (e.g., 6.4 μL of DMF) inside a petri dish along with the film.[7]
 - Close the petri dish and heat the substrate to the desired temperature (e.g., 80-120 $^{\circ}\text{C}$).[7] The presence of water vapor (e.g., 70% relative humidity) can be beneficial.[7]
 - Anneal for a set duration, typically 10 minutes.[7]
 - Remove the petri dish lid to allow residual solvent to evaporate.[7]

Protocol 6: Thermal Annealing

- Equipment:
 - Hot plate or tube furnace
- Procedure:
 - Immediately after spin coating, transfer the substrate to a hot plate.
 - Anneal the film at a specific temperature and duration. For instance, AgBi₂I₇ films are ramped to 150 °C and held for 30 minutes.[\[5\]](#)[\[9\]](#)
 - After annealing, allow the film to cool down to room temperature. For some protocols, a quick quench to room temperature is recommended.[\[5\]](#)[\[9\]](#)

Solar Cell Fabrication

A typical solar cell architecture for BiI₃-based devices is FTO/ETL/BiI₃/HTL/Metal Contact.

Protocol 7: Device Fabrication

- Materials and Equipment:
 - FTO-coated glass substrates
 - Electron Transport Layer (ETL) precursor (e.g., TiO₂)
 - Hole Transport Layer (HTL) material (e.g., Spiro-OMeTAD, P3HT, V₂O₅)
 - Metal for top contact (e.g., Gold, Silver)
 - Spin coater
 - Thermal evaporator
- Procedure:
 - Substrate Cleaning: Sequentially clean FTO substrates by sonicating in a detergent solution, deionized water, acetone, and isopropanol, each for 15 minutes. Dry the substrates with nitrogen gas.

- ETL Deposition: Deposit a compact TiO_2 layer on the FTO substrate, for example, by spin-coating a TiO_2 sol-gel solution followed by annealing at $\sim 500^\circ\text{C}$ for 30 minutes.[\[1\]](#)[\[2\]](#) A mesoporous TiO_2 layer can also be added.[\[9\]](#)
- BiI_3 Deposition: Deposit the BiI_3 active layer using the protocols described in sections 2.2.
- HTL Deposition: Spin coat the HTL solution onto the BiI_3 layer. For example, a solution of P3HT (10 mg/mL in chlorobenzene) can be spin-coated at 4,000 rpm for 30 s, followed by annealing at 130°C for 10 minutes.[\[5\]](#)[\[9\]](#)
- Metal Contact Deposition: Deposit the top metal contact (e.g., 100 nm of Gold) through a shadow mask using a thermal evaporator at a base pressure of 1×10^{-6} Torr.[\[7\]](#) For some device structures, an interlayer like V_2O_5 (20 nm) is deposited before the gold electrode.[\[1\]](#)[\[2\]](#)
- Post-Fabrication Annealing: A final annealing step of the complete device at 100°C for 10 minutes can sometimes improve performance.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: Precursor Solution Formulations

Precursor(s)	Solvent(s)	Concentration(s)	Additive(s)	Reference
BiI_3	Tetrahydrofuran (THF)	100 mg/mL	-	[1][2]
BiI_3	THF	120 mg/mL	Dimethyl sulfoxide (DMSO) (0.3-0.7 vol%)	[8]
BiI_3	N,N-Dimethylformamide (DMF)	1.65 M	-	[10]
Agl, BiI_3	n-butylamine	0.2544 mmol Agl, 0.5087 mmol BiI_3 in 3 mL	-	[5][9]
CsI, BiI_3	DMF	1:1.5 molar ratio	-	[11]

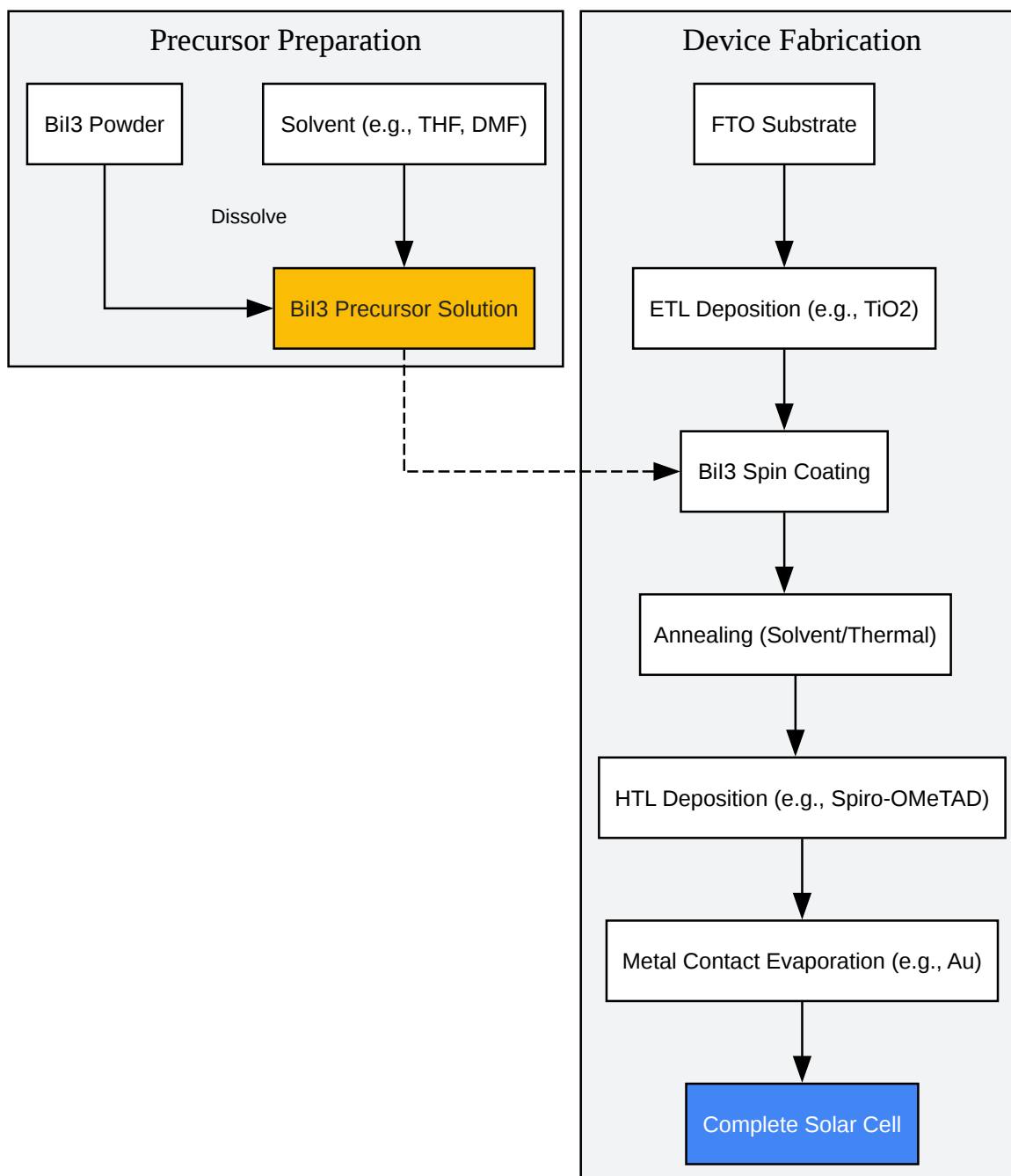
Table 2: Thin Film Deposition and Annealing Parameters

Deposition Method	Spin Speed (rpm)	Spin Time (s)	Annealing Type	Annealing Temperature (°C)	Annealing Time (min)	Annealing Atmosphere	Reference
Spin Coating	2000	35	Solvent Vapor	80 - 120	10	DMF, 70% RH	[7]
Spin Coating	2000	15	Thermal	500 (for TiO ₂)	-	Air	[7]
Spin Coating	6000	30	Thermal	150	30	N ₂	[5][9]
Spin Coating	-	-	Solvent Vapor	≤100	-	THF or DMF	[1][3]
Spin Coating	-	-	Thermal	100	10	Air	[1][2]

Table 3: Solar Cell Device Performance

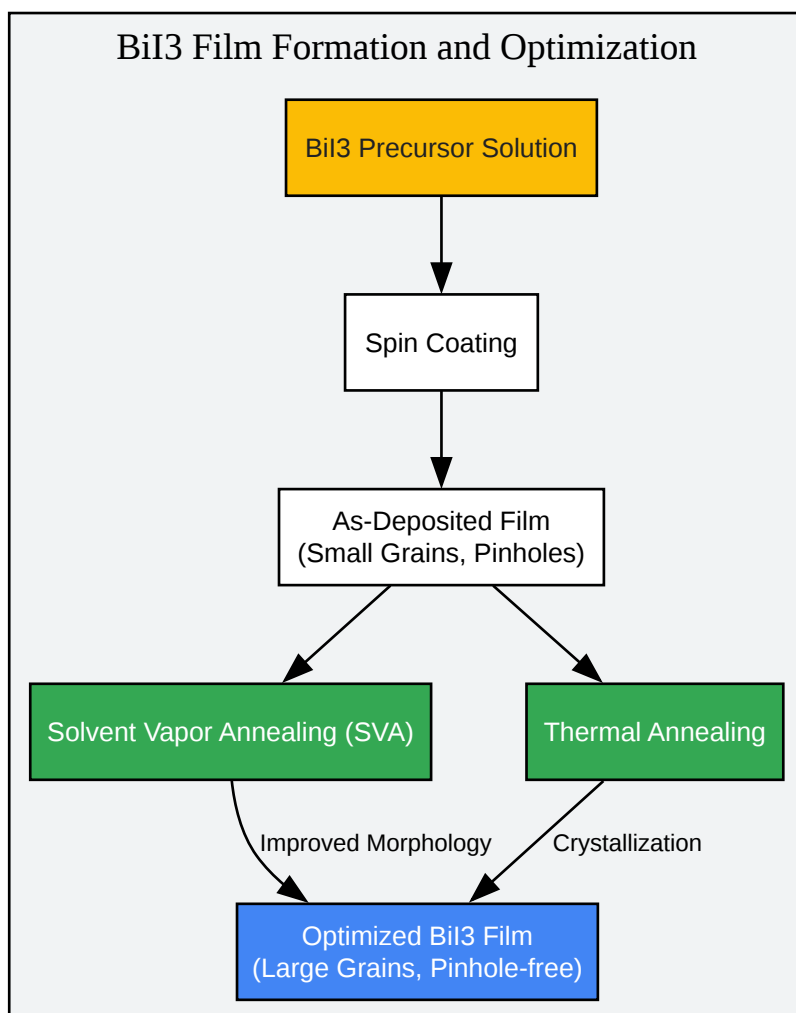
Device Architecture	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
Glass/FTO/TiO ₂ /BiI ₃ /V ₂ O ₅ /Au	1.0	-	-	-	[1] [2] [3] [6]
FTO/TiO ₂ /BiI ₃ /spiro-OMeTAD/Au	0.51	~0.4	~4	-	[7]
FTO/c-TiO ₂ /m-TiO ₂ /AgBiI ₂ I ₇ /P3HT/Au	4.3	-	-	-	[5] [9]
ITO/CuSCN/BiI ₃ /PC ₇₁ BM/Ca/Al	1.80	-	-	51.5	[8]
FTO/c-TiO ₂ /M-TiO ₂ /CS ₃ BiI ₂ I ₉ /Carbon	-	-	-	-	[12]

Visualizations



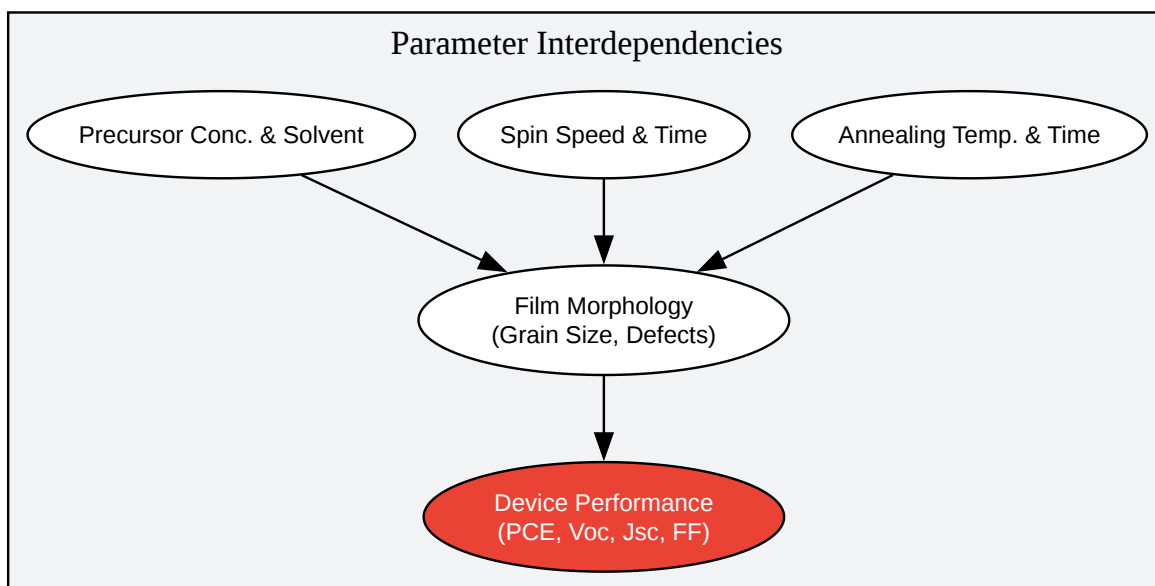
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Caption: Workflow for the fabrication of a solution-processed **bismuth iodide** solar cell.



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Caption: Key steps in optimizing the morphology of solution-processed BiI₃ films.



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Caption: Logical relationship between processing parameters and device performance.

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